

Application Notes and Protocols: Ammonium Bismuth Citrate in Analytical Chemistry

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Compound of Interest

Compound Name: Ammonium bismuth citrate

Cat. No.: B3069274

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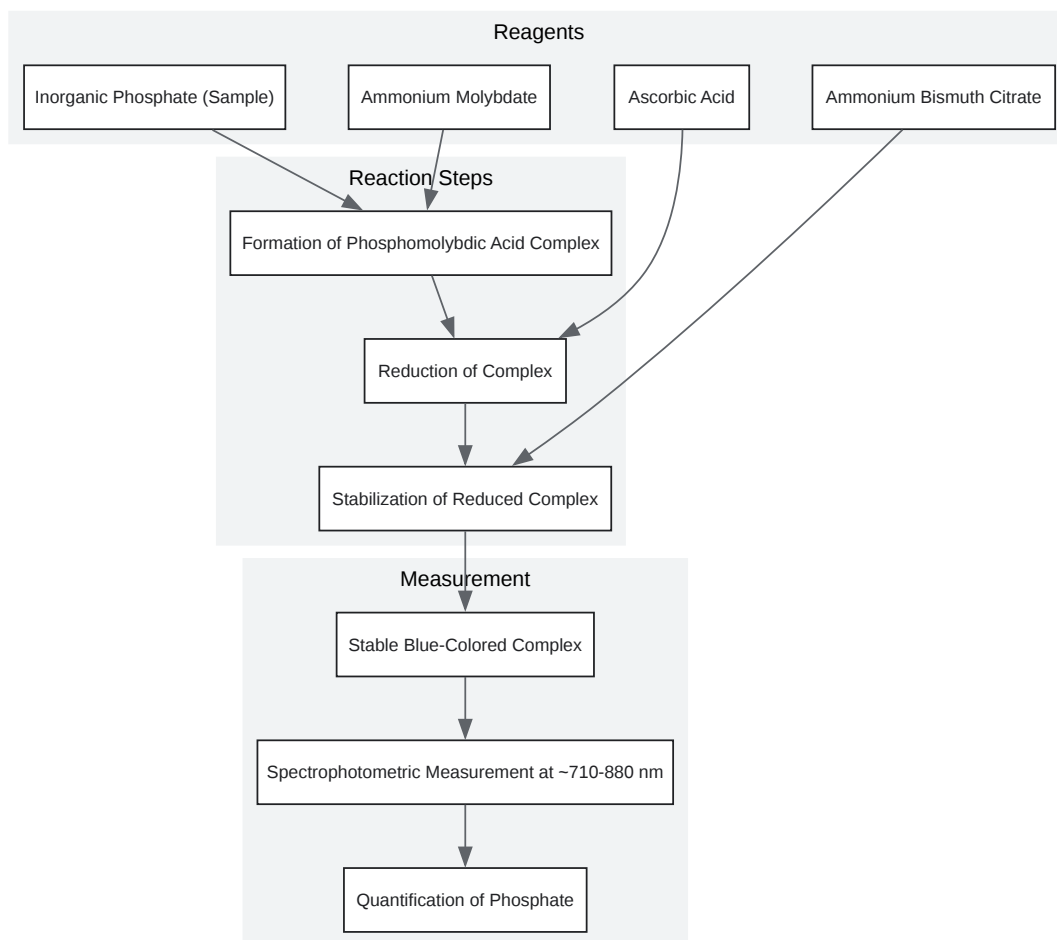
This document provides detailed application notes and protocols for the use of **ammonium bismuth citrate** and related bismuth compounds as reagents in various analytical chemistry techniques.

Application Note 1: Quantification of Inorganic Phosphate

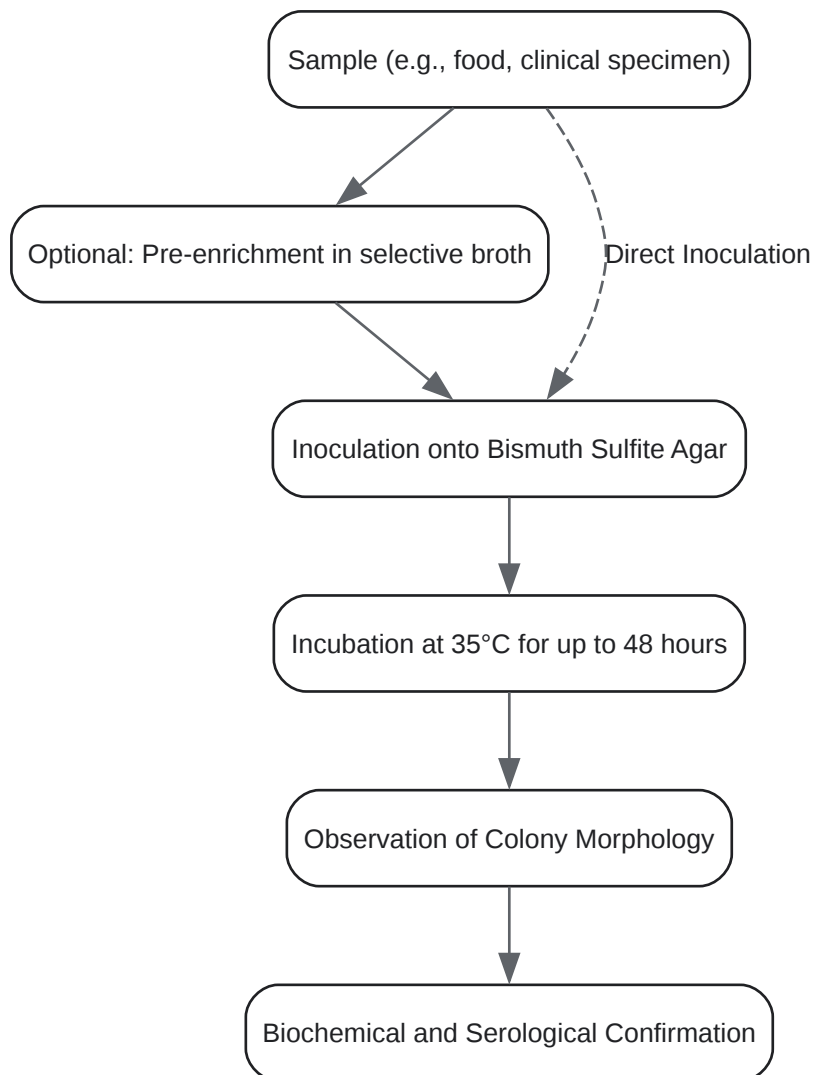
Ammonium bismuth citrate, or a closely related bismuth citrate salt, serves as a safe and effective stabilizing agent in the colorimetric quantification of inorganic phosphate. This method is a viable alternative to protocols that use the highly toxic sodium arsenite. The principle of the assay is the formation of a phosphomolybdic acid complex, which is then reduced by ascorbic acid to produce a stable blue-colored complex. Bismuth citrate stabilizes this complex, allowing for accurate spectrophotometric measurement.^[1]

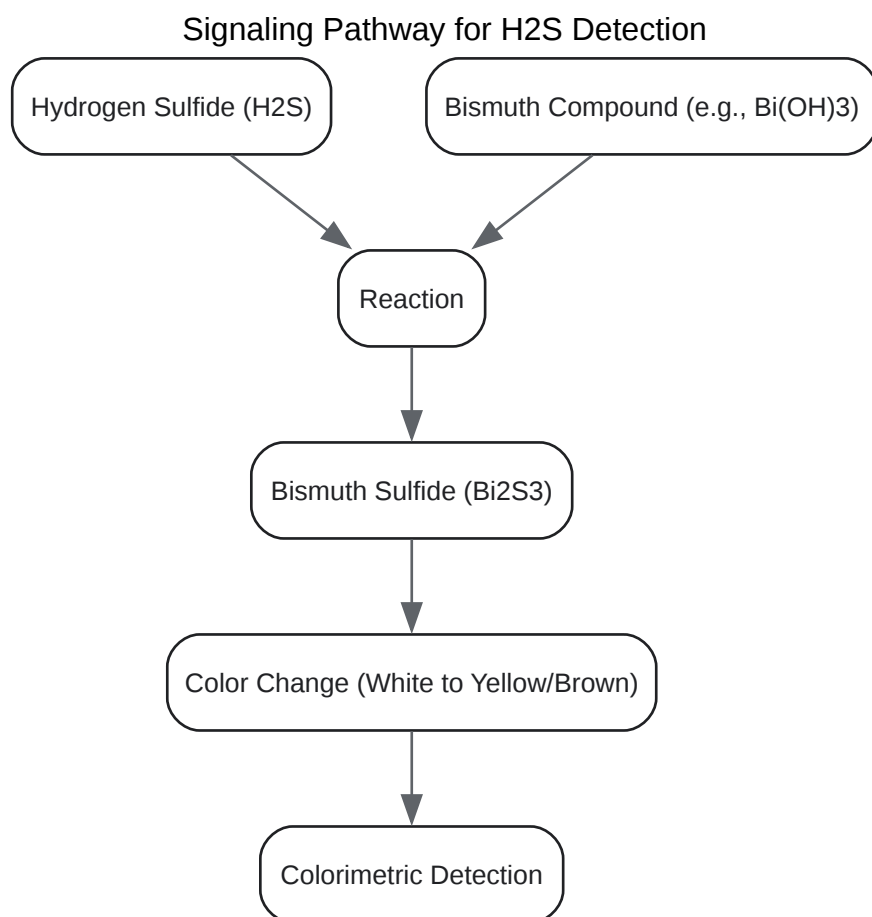
Logical Relationship of Phosphate Quantification

Logic Diagram for Phosphate Quantification

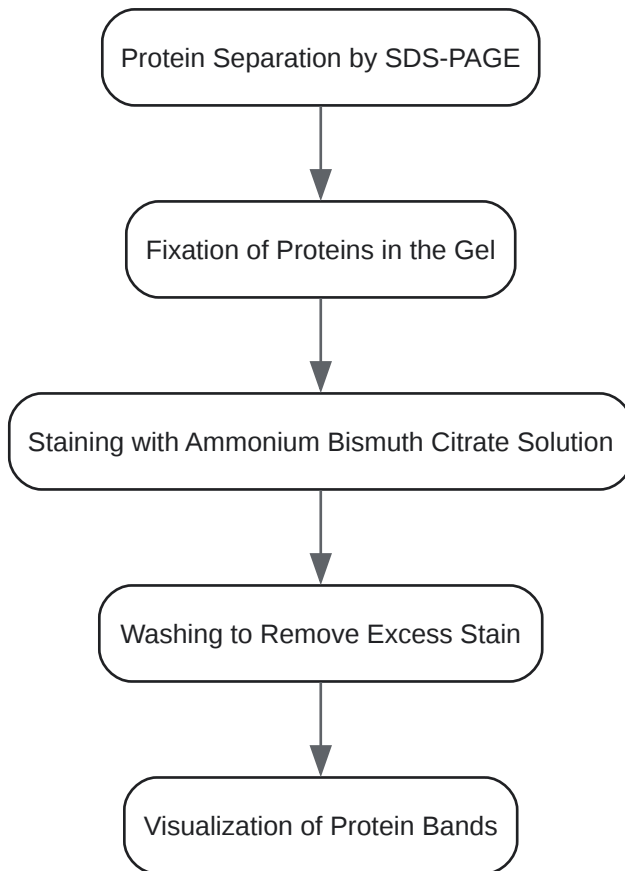


Workflow for Salmonella Isolation using Bismuth Sulfite Agar





Hypothetical Workflow for Bismuth-Based Protein Staining



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References

- 1. inorganic phosphate concentration: Topics by Science.gov [science.gov]
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